

In-Depth Technical Guide: Safety and Handling of AF647-NHS Ester (triTEA)

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Compound of Interest

Compound Name: AF647-NHS ester triTEA

Cat. No.: B15556392

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for Alexa Fluor™ 647 N-hydroxysuccinimidyl (NHS) ester triethylammonium salt (**AF647-NHS ester triTEA**), a widely used amine-reactive fluorescent dye in biological research. Adherence to these guidelines is crucial to ensure personal safety and maintain the integrity of the product.

Product Identification and Properties

AF647-NHS ester is a bright, far-red fluorescent dye commonly used for labeling proteins, antibodies, and other molecules containing primary amines.[\[1\]](#)[\[2\]](#) The triethylammonium (triTEA) salt form is one of the counter-ions available for this dye.

Quantitative Data Summary

Property	Value	Reference
Excitation Maximum (λ_{ex})	~651 nm (conjugated)	[3]
Emission Maximum (λ_{em})	~672 nm (conjugated)	[3]
Molar Extinction Coefficient (ϵ)	~270,000 $\text{cm}^{-1}\text{M}^{-1}$	[3]
Molecular Weight	~1250 g/mol	[3]
Recommended Storage	$\leq -20^{\circ}\text{C}$, desiccated, protected from light	[1][2]
Solubility	Soluble in high-quality anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)	

Hazard Identification and Safety Precautions

While specific toxicological data for **AF647-NHS ester triTEA** is not readily available, it is prudent to handle it as a potentially hazardous chemical. General safety protocols for handling amine-reactive dyes and other laboratory chemicals should be strictly followed.

General Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses or goggles.[4]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).[4]
 - Body Protection: Wear a laboratory coat.
- Hygiene: Avoid contact with skin and eyes. Do not ingest or inhale. Wash hands thoroughly after handling.[4][5]

Specific Handling Precautions:

- **Moisture Sensitivity:** AF647-NHS ester is moisture-sensitive and can readily hydrolyze, rendering it inactive.^[6] Always use anhydrous solvents like DMSO or DMF for reconstitution.^[7]
- **Light Sensitivity:** The compound is light-sensitive. Protect from light during storage and handling to prevent photobleaching.^{[1][2]}
- **Handling Powder:** When handling the lyophilized powder, avoid creating dust.

First Aid Measures

In case of exposure, follow these first-aid guidelines:

- **After Inhalation:** Move to fresh air. If breathing is difficult, seek medical attention.
- **After Skin Contact:** Wash the affected area immediately with soap and plenty of water.^[4]
- **After Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[4]
- **After Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Storage and Disposal

Storage:

- Store the lyophilized powder at -20°C or below in a desiccator, protected from light.^{[1][2]}
- Once reconstituted in anhydrous DMSO or DMF, it is recommended to aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.^{[6][7]} The reconstituted solution is less stable and should be used as soon as possible.^[6]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.^[5]

- Small quantities of the dye and its solutions can typically be disposed of as chemical waste. Do not pour down the drain.[\[5\]](#)

Experimental Protocol: Antibody Labeling with AF647-NHS Ester

This protocol provides a general procedure for conjugating AF647-NHS ester to an antibody. Optimization may be required for specific applications.

Materials:

- Antibody to be labeled (in an amine-free buffer, e.g., PBS)
- AF647-NHS ester (triTEA)
- Anhydrous DMSO
- Reaction Buffer: 0.1 M sodium bicarbonate, pH 8.3
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Prepare Antibody: Dissolve the antibody in the reaction buffer at a concentration of 2-10 mg/mL.
- Prepare Dye Stock Solution: Immediately before use, warm the vial of AF647-NHS ester to room temperature. Dissolve the dye in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction: While gently vortexing the antibody solution, slowly add the calculated amount of the dye stock solution. The optimal molar ratio of dye to antibody should be determined empirically, but a starting point of 10-20 moles of dye per mole of antibody is common.
- Incubation: Incubate the reaction mixture for 1 hour at room temperature, protected from light.

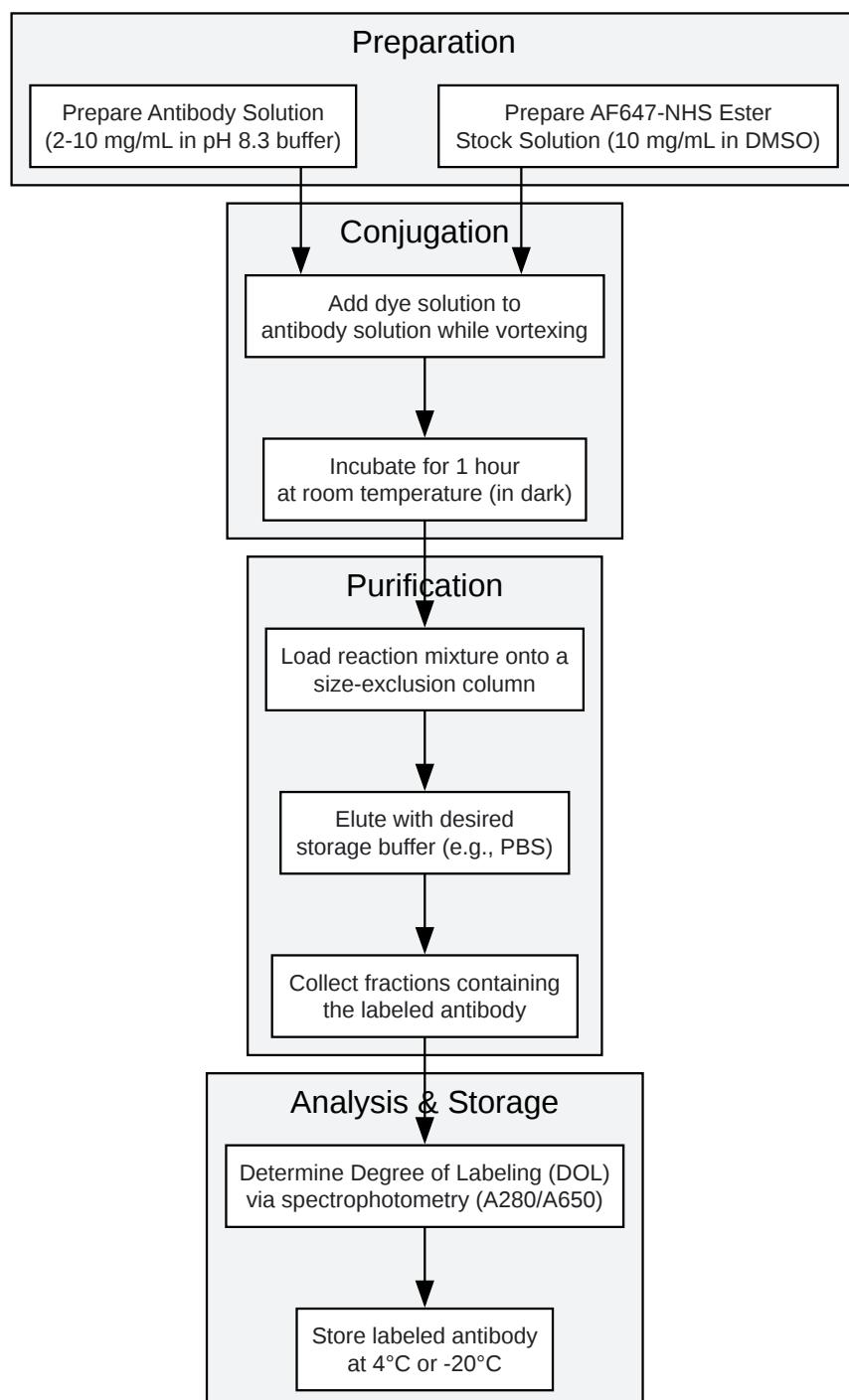
- Purification: Separate the labeled antibody from the unreacted dye using a size-exclusion chromatography column equilibrated with a suitable storage buffer (e.g., PBS).

Visualized Workflows

Safe Handling Workflow for AF647-NHS Ester

Caption: A flowchart illustrating the safe handling workflow for AF647-NHS ester.

Antibody Labeling Experimental Workflow



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